Structural confirmation of 4-cyclopentylpiperidine using IR spectroscopy

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Compound of Interest

Compound Name:	*4-cyclopentylPiperidine*
CAS No.:	*123812-47-5*
Cat. No.:	*B2504369*

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This guide details the structural confirmation of **4-cyclopentylpiperidine** using Infrared (IR) Spectroscopy. It is designed for researchers who encounter this compound as a synthetic intermediate or final product and lack a direct reference spectrum in standard public databases. [1]

Executive Summary

4-Cyclopentylpiperidine (CAS: 39942-33-9) is a secondary amine featuring a saturated six-membered nitrogen heterocycle substituted at the 4-position with a five-membered cycloalkane. [2][3][4][5]

Confirmation relies on a comparative spectroscopic approach.[1][6][7] Because a direct library match is often unavailable, structural validation is achieved by:

- Identifying the Core Piperidine Signature: Characteristic secondary amine (

) and ring vibrations.[1]

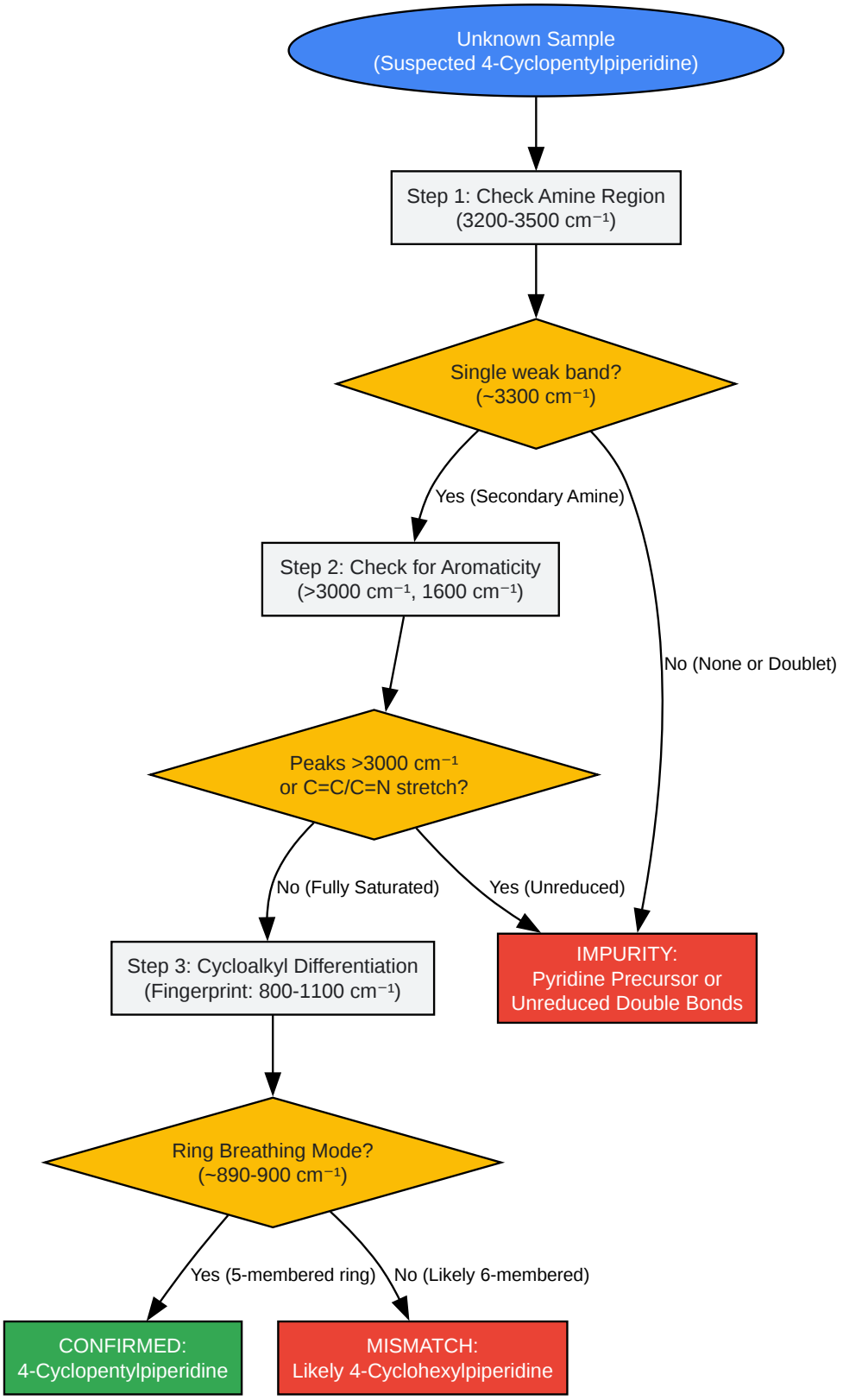
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- Differentiating the Substituent: Distinguishing the cyclopentyl ring (envelope conformation) from the cyclohexyl analog (chair conformation) using specific C-H stretching ratios and fingerprint region deformations.[1]

Part 1: Strategic Confirmation Workflow

The following decision tree outlines the logical flow for confirming the structure, ruling out common impurities (like unreduced pyridine precursors), and distinguishing it from its closest analog, 4-cyclohexylpiperidine.

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Figure 1: Logical workflow for the structural confirmation of **4-cyclopentylpiperidine**, distinguishing it from precursors and homologs.

Part 2: Comparative Spectral Analysis

Since 4-cyclohexylpiperidine is the standard "nearest neighbor" with well-documented spectra (NIST/Coblentz), it serves as the primary reference point.

The Diagnostic Table

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Spectral Region	Functional Group	4-Cyclopentylpiperidine **(Target)**	4-Cyclohexylpiperidine **(Alternative)**	Differentiation Logic
3500–3100 cm^{-1}	N-H Stretch	Single weak/medium band ~3250–3350 cm^{-1}.	Same (~3280 cm^{-1}).[1]	Nondiagnostic. Confirms secondary amine core only.[1]
3000–2800 cm^{-1}	C-H Stretch	Distinctive Pattern:Strong ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> CH_2 ~2950 cm^{-1}. [1][4][8] Shoulder ~2870 cm^{-1}.[1]	Broad/Merged Pattern:Dominant CH_2 ~2920 cm^{-1}. [1] CH_2 ~2850 cm^{-1}. [1]	Cyclopentyl rings show higher frequency C-H stretches due to slight ring strain compared to the unstrained chair cyclohexane.
1480–1440 cm^{-1}	CH_2 Scissoring	Split band or broadening due to non-equivalent CH_2 groups in the 5-membered ring.[1]	Sharp, defined band ~1450 cm^{-1} (unstrained cyclohexane CH_2).[1]	Cyclopentane envelope conformation creates unique scissoring environments.[1]
1000–800 cm^{-1}	Ring Breathing	Diagnostic Peak: ~890–900 cm^{-1} (Cyclopentane ring breathing). [1]	Diagnostic Peak: ~1000–1030 cm^{-1} (Cyclohexane ring breathing). [1]	CRITICAL DIFFERENTIATOR. The 5-membered ring breathing mode is at a lower frequency than the 6-membered ring.

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>3000 cm^{-1}	Unsaturation	Absent.	Absent.	Presence indicates pyridine contamination (starting material).[1]

Detailed Band Assignment

A. Amine Region (3500–3100 cm^{-1})[1]

- Observation: A single, relatively sharp band characteristic of the N-H stretch in a secondary amine.[1][8]
- Salt Form Warning: If analyzing the Hydrochloride (HCl) salt, this region will look drastically different.[1] Expect a broad, strong "ammonium band" spanning 2400–3000 cm^{-1}, often obscuring C-H stretches. Recommendation: Perform a "free-basing" extraction (NaOH/DCM) if spectral clarity is required.

B. The C-H Stretching Region (3000–2800 cm^{-1})[4][9][10]

- Mechanism: The cyclopentyl group introduces "envelope" conformational strain.[1] This strain tightens the C-H bonds slightly compared to the relaxed "chair" cyclohexane.[1]
- Result: Expect the C-H asymmetric stretching bands to appear slightly higher in wavenumber or show a different splitting complexity than the simple doublet seen in cyclohexyl derivatives.

C. The Fingerprint Region (1500–600 cm^{-1})

- Cyclopentyl Marker: Look for a medium-intensity band near 895 cm^{-1}.[1][11] This corresponds to the ring breathing mode of the five-membered ring. In contrast, cyclohexyl derivatives typically show this breathing mode near 1000–1030 cm^{-1}.[1]
- Absence of Aromaticity: Ensure there are no sharp bands at 1600 cm^{-1} or 1500 cm^{-1}, which would indicate the presence of a phenyl ring or unreduced pyridine/pyrrole impurities.[1]

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Part 3: Experimental Protocol

To ensure trustworthy data, follow this self-validating protocol.

Method A: Thin Film (Neat Liquid)

Best for the free base (liquid at room temperature).

- Blank: Collect a background spectrum of the clean ZnSe or Diamond ATR crystal.[1]
- Deposition: Place 1 drop of **4-cyclopentylpiperidine** on the crystal.
- Scan: Collect 16–32 scans at 4 cm^{-1} resolution.
- Validation: Check for the presence of a CO_2 doublet (2350 cm^{-1}).[1] If high, purge and re-scan.[1]

Method B: KBr Pellet (Solid HCl Salt)

Best for the hydrochloride salt (solid).

- Preparation: Mix ~2 mg of sample with 200 mg dry KBr. Grind to a fine powder.
- Press: Press at 8–10 tons for 2 minutes to form a transparent disc.
- Scan: Collect spectrum.
- Interpretation Note: Ignore the broad NH^+ band (~3000 cm^{-1}).[1] Focus on the fingerprint region (800–1500 cm^{-1}) for the cyclopentyl vs. cyclohexyl differentiation.

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- Note: Provides isomeric data and physical properties for structural valid

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  - Note: Source for specific ring breathing mode frequencies (890 cm^{-1} vs 1030 cm^{-1}).
- Coblentz Society.Evaluated Infrared Reference Spectra. Accessed via NIST WebBook.[1]
  - Note: Authoritative source for general piperidine ring skeletal vibr

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